

N-(m-PEG4)-N'-(amino-PEG3)-Cy5 CAS number and molecular weight

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Compound of Interest

N-(m-PEG4)-N'-(amino-PEG3)Cy5

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Technical Guide: N-(m-PEG4)-N'-(amino-PEG3)-Cy5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, experimental applications, and relevant protocols for **N-(m-PEG4)-N'-(amino-PEG3)-Cy5**, a fluorescent labeling reagent. This molecule is particularly valuable in biological research and drug development for its utility in conjugating to biomolecules and subsequent use in imaging and tracking studies.

Core Compound Specifications

N-(m-PEG4)-N'-(amino-PEG3)-Cy5 is a near-infrared fluorescent dye featuring a terminal primary amine group. This amine provides a reactive handle for conjugation to various functional groups on target biomolecules. The molecule incorporates polyethylene glycol (PEG) spacers, which enhance its solubility in aqueous media and can reduce non-specific binding and immunogenicity in biological systems.

The key quantitative data for **N-(m-PEG4)-N'-(amino-PEG3)-Cy5** are summarized in the table below for easy reference.



Property	Value	Reference
CAS Number	2107272-96-6	[1]
Molecular Weight	756.4 g/mol	[1]
Molecular Formula	C42H62CIN3O7	[2]
Excitation Maximum (λex)	649 nm	[1]
Emission Maximum (λem)	667 nm	[1]
Extinction Coefficient	163,000 cm ⁻¹ M ⁻¹	[1]
Purity	Typically ≥97%	[1]
Solubility	Water, DMSO, DMF, DCM	[1]
Storage Conditions	-20°C, protected from light	[1]

Experimental Protocols

The primary application of **N-(m-PEG4)-N'-(amino-PEG3)-Cy5** is the fluorescent labeling of biomolecules. The terminal primary amine allows for its conjugation to molecules containing amine-reactive functional groups, such as N-hydroxysuccinimide (NHS) esters or isothiocyanates. Below is a detailed protocol for the conjugation of this dye to a protein containing an NHS ester.

Protein Labeling via NHS Ester Chemistry

This protocol outlines the steps for conjugating the amine-functionalized Cy5 dye to a protein that has been activated with an NHS ester.

Materials:

- N-(m-PEG4)-N'-(amino-PEG3)-Cy5
- · Protein of interest with an activated NHS ester group
- Amine-free buffer (e.g., 100 mM sodium bicarbonate buffer, pH 8.0-9.0)



- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting column or dialysis equipment for purification

Procedure:

- Protein Preparation: Dissolve the protein of interest in an amine-free buffer at a
 concentration of 1-10 mg/mL. The slightly alkaline pH is crucial for ensuring the primary
 amine of the dye is deprotonated and reactive.
- Dye Preparation: Immediately before use, dissolve N-(m-PEG4)-N'-(amino-PEG3)-Cy5 in anhydrous DMF or DMSO to a concentration of 10-20 mM.
- Labeling Reaction: Add a 10-20 fold molar excess of the dissolved Cy5 dye solution to the protein solution.
- Incubation: Incubate the reaction mixture for 1 hour at room temperature, ensuring it is protected from light to prevent photobleaching of the Cy5 dye.
- Quenching: Stop the reaction by adding a quenching buffer to a final concentration of 50-100 mM. Incubate for an additional 15 minutes at room temperature. This step ensures that any unreacted NHS esters on the protein are capped.
- Purification: Remove the unreacted Cy5 dye and byproducts using a desalting column or by dialysis against a suitable buffer (e.g., PBS).
- Characterization: Determine the degree of labeling by measuring the absorbance of the purified conjugate at 280 nm (for the protein) and ~649 nm (for the Cy5 dye).

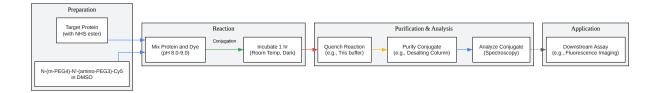
Visualized Workflows and Pathways

To further illustrate the utility of **N-(m-PEG4)-N'-(amino-PEG3)-Cy5**, the following diagrams, generated using Graphviz, depict a typical experimental workflow and a relevant signaling pathway.



Bioconjugation Workflow

This diagram illustrates the logical steps involved in conjugating the amine-functionalized Cy5 dye to a target protein for subsequent use in downstream applications.



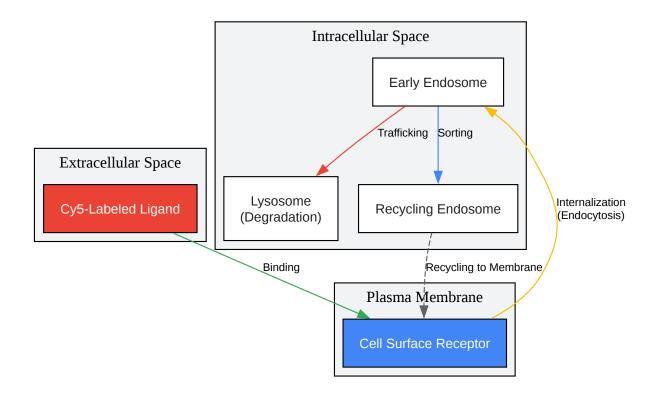
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Caption: Workflow for labeling a target protein with N-(m-PEG4)-N'-(amino-PEG3)-Cy5.

Ligand-Receptor Internalization Pathway

Fluorescently labeled ligands are instrumental in studying receptor-mediated endocytosis and intracellular trafficking. This diagram shows a simplified signaling pathway where a ligand, labeled with our Cy5 dye, binds to a cell surface receptor and is subsequently internalized.





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Caption: A simplified pathway of ligand-receptor internalization and trafficking.

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References

- 1. N-(m-PEG4)-N'-(amino-PEG3)-Cy5, TFA salt, 2107272-96-6 | BroadPharm [broadpharm.com]
- 2. N-(m-PEG4)-N'-(amino-PEG3)-Cy5 [myskinrecipes.com]
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